

The Enigmatic Presence of 2-Aminobenzaldehyde in the Plant Kingdom: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminobenzaldehyde

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Abstract

2-Aminobenzaldehyde, an aromatic aldehyde, is a naturally occurring volatile organic compound found in the floral headspace of a select number of plant species. Its presence contributes to the characteristic scent of these flowers and hints at potential, though largely unexplored, ecological roles. This technical guide provides a comprehensive overview of the current scientific understanding of **2-aminobenzaldehyde** in flora, including its natural occurrence, biosynthetic pathway, and methodologies for its analysis. While direct evidence of its role in plant signaling pathways remains elusive, this document explores the broader context of volatile organic compounds in plant communication and defense, offering a framework for future research into the specific functions of this intriguing molecule.

Natural Occurrence of 2-Aminobenzaldehyde

2-Aminobenzaldehyde has been identified as a component of the floral fragrance in a variety of plant species, often from disparate families. Its presence is primarily detected through the analysis of volatile compounds emitted from the flowers.

Table 1: Plant Species Reported to Produce **2-Aminobenzaldehyde**

Family	Genus	Species	Common Name	Plant Part	Reference(s)
Fabaceae	Robinia	pseudoacacia	Black locust	Flowers	[1]
Hydrangeaceae	Philadelphus	coronarius	Sweet mock-orange	Flowers	[1]
Fabaceae	Spartium	junceum	Spanish broom	Flowers	[1]
Rosaceae	Prunus	padus	Bird cherry	Flowers	[1]
Liliaceae	Lilium	candidum	Madonna lily	Flowers	[1]
Pittosporaceae	Pittosporum	tobira	Japanese cheesewood	Flowers	[1]
Papaveraceae	Hypecoum	imberbe	-	Flowers	[1]

Quantitative Data:

Quantitative analysis of **2-aminobenzaldehyde** in floral headspace is limited in the scientific literature. However, one study reported the relative abundance of "anthranilate aldehyde" (a synonym for **2-aminobenzaldehyde**) in the floral scent of *Robinia pseudoacacia*.

Table 2: Quantitative Data for **2-Aminobenzaldehyde** in *Robinia pseudoacacia*

Compound	Relative Abundance (%)	Analytical Method	Reference
Anthranilate aldehyde	3.9	Headspace GC-MS	[2]

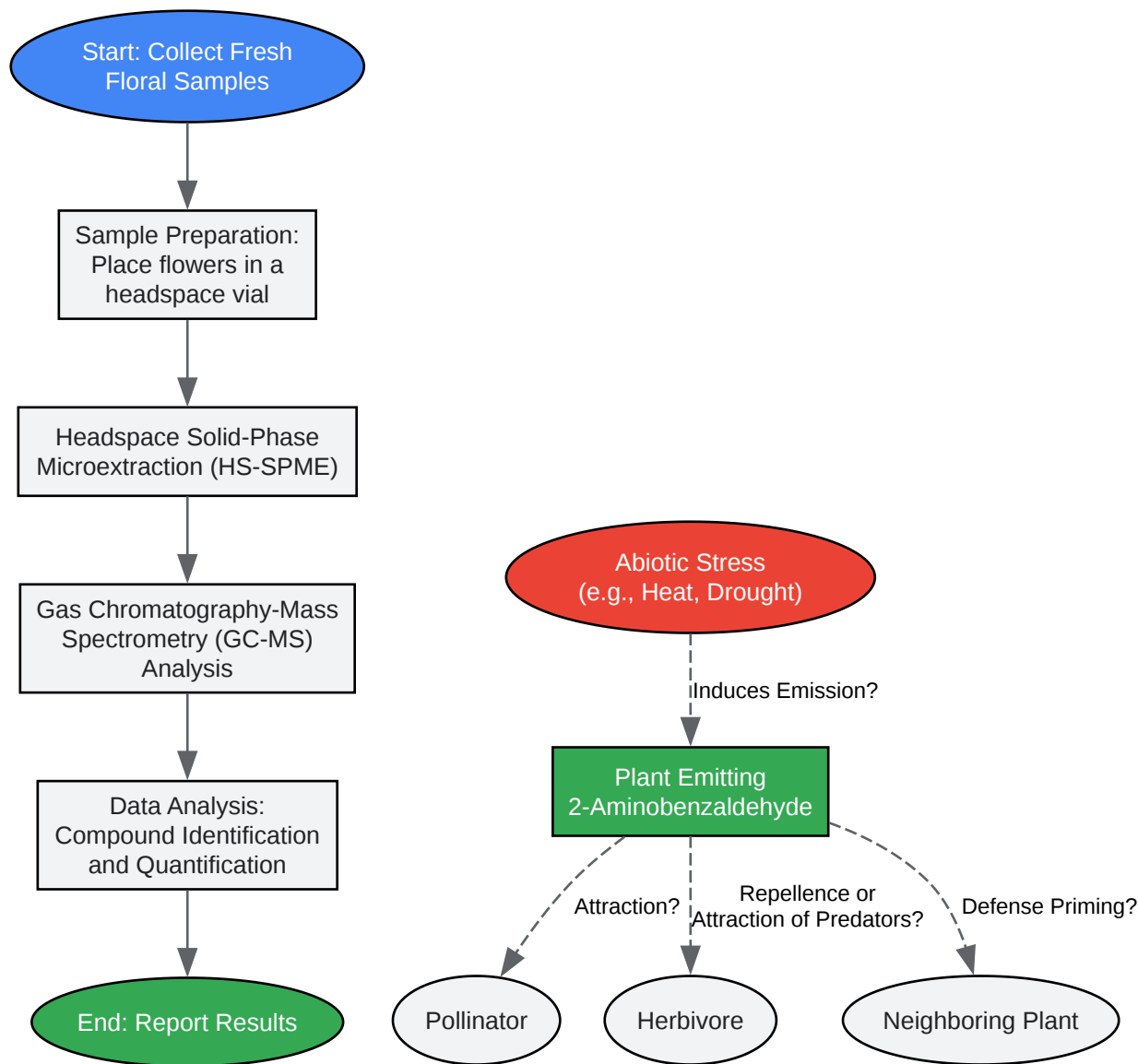
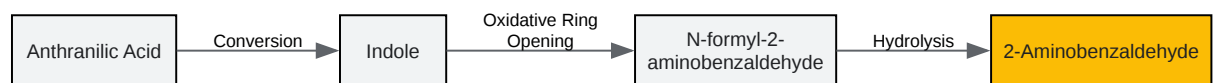
Note: This represents a single data point, and further quantitative studies across a wider range of species are necessary for a comprehensive understanding of **2-aminobenzaldehyde** concentrations in flora.

Biosynthesis of 2-Aminobenzaldehyde

The biosynthetic pathway of **2-aminobenzaldehyde** has been elucidated in the flowers of *Robinia pseudoacacia* and *Philadelphus coronarius*. The pathway originates from anthranilic acid, a key intermediate in the biosynthesis of the amino acid tryptophan.

The proposed pathway involves the following steps:

- Conversion of Anthranilic Acid to Indole: Anthranilic acid is first converted to indole.
- Oxidative Ring Opening: The indole ring undergoes oxidative cleavage.
- Formation of N-formyl-**2-aminobenzaldehyde**: This ring opening results in the formation of an intermediate, N-formyl-**2-aminobenzaldehyde**.
- Hydrolysis: Finally, hydrolysis of N-formyl-**2-aminobenzaldehyde** yields **2-aminobenzaldehyde**.



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References

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- To cite this document: BenchChem. [The Enigmatic Presence of 2-Aminobenzaldehyde in the Plant Kingdom: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207257#natural-occurrence-of-2-aminobenzaldehyde-in-flora]

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